Executive Summary: The "Privileged" CNS Scaffold

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Compound of Interest

Compound Name:	*1,4-Piperazinediacetic acid*
CAS No.:	*5430-78-4*
Cat. No.:	*B1361823*

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In the landscape of Central Nervous System (CNS) drug discovery, the piperazine ring stands as a "privileged scaffold"—a molecular framework capable of providing ligands for diverse receptors. Its ubiquity in marketed drugs (e.g., Aripiprazole, Olanzapine, Buspirone) is not coincidental but stems from a unique convergence of physicochemical properties:

- Conformational Rigidity: The chair conformation of the piperazine ring directs substituents into defined vectors, reducing the entropic penalty upon binding to G-Protein Coupled Receptors (GPCRs).
- Tunable Basicity: With two nitrogen atoms (

  ,

  ), the scaffold can exist as a mono-cation at physiological pH (7.4). This is critical for forming essential salt bridges with the conserved Aspartate (Asp3.32) residue in aminergic GPCR binding pockets (Dopamine, Serotonin).
- Lipophilicity/Solubility Balance: The polar nitrogen atoms offset the lipophilicity of attached aryl groups, maintaining a LogD

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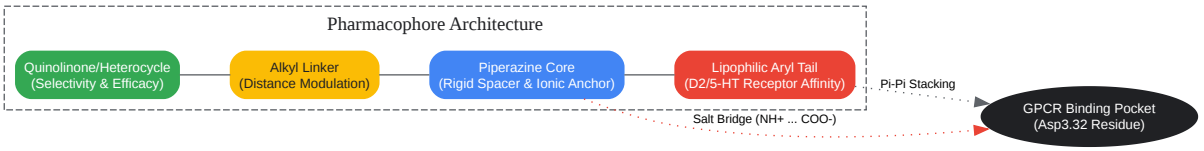
(2.0–4.0) optimal for Blood-Brain Barrier (BBB) penetration.[1]

This guide details the strategic application of piperazine in lead optimization, providing validated protocols for synthesis and BBB permeability assessment.

Mechanistic Insight: Pharmacophore & Receptor Interaction

The success of piperazine-based ligands often relies on a "Linker-Core-Head" architecture. The piperazine acts as the rigid linker or core that positions an aryl "head" group into a hydrophobic pocket while the protonated nitrogen anchors the molecule via electrostatic interactions.

Diagram 1: Piperazine Pharmacophore Logic (Aripiprazole Model)



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Caption: Structural logic of piperazine CNS ligands. The protonated nitrogen (N4) forms a critical salt bridge, while the N1-aryl moiety engages in hydrophobic interactions.

Synthetic Application Note: N-Arylation Strategies

While classical

reactions work for electron-deficient aryl halides, CNS drug synthesis often requires coupling electron-rich or sterically hindered systems. The Buchwald-Hartwig Amination is the gold standard protocol here, offering superior yields and scope compared to nucleophilic substitution.

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Protocol 1: Buchwald-Hartwig Amination of N-Boc-Piperazine[2]

Objective: Synthesize tert-butyl 4-(aryl)piperazine-1-carboxylate (Intermediate for CNS ligands).

Reagents & Equipment:

- Substrate: Aryl Bromide (1.0 equiv)
- Amine: N-Boc-piperazine (1.2 equiv)
- Catalyst:

  (1-2 mol%) or
- Ligand: BINAP (racemic) or XPhos (for hindered substrates) (2-4 mol%)
- Base: Sodium tert-butoxide (

) (1.5 equiv) - Critical: Must be dry/fresh.
- Solvent: Anhydrous Toluene or 1,4-Dioxane (degassed).

Step-by-Step Methodology:

- Preparation (Inert Atmosphere): Flame-dry a two-neck round-bottom flask equipped with a magnetic stir bar and a reflux condenser. Flush with Argon/Nitrogen for 15 mins.
- Loading: Charge the flask with the Aryl Bromide (1.0 mmol), N-Boc-piperazine (1.2 mmol),

  (1.5 mmol),

  (0.02 mmol), and BINAP (0.04 mmol).
  - Note: Pre-complexation of Pd and Ligand in a separate vial for 5 mins can enhance activity.
- Solvation: Add anhydrous Toluene (5 mL/mmol) via syringe.

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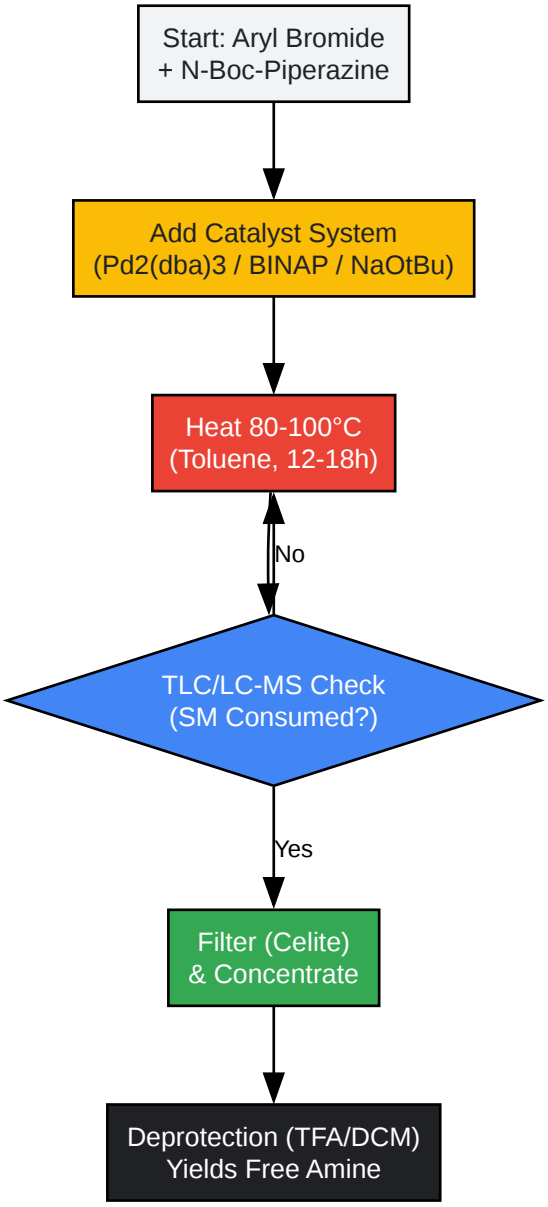
- Reaction: Heat the mixture to 80–100°C under Argon for 12–18 hours. Monitor by TLC (Eluent: Hexane/EtOAc) or LC-MS.
- Workup:
  - Cool to room temperature.[2]
  - Filter through a pad of Celite to remove Pd residues/inorganic salts. Wash the pad with EtOAc.
  - Concentrate the filtrate under reduced pressure.
- Purification: Purify the crude residue via Flash Column Chromatography (Silica Gel, Hexane/EtOAc gradient).

Self-Validation Check:

- Color Change: Reaction mixture typically turns from dark red/purple to black/brown upon completion.
- TLC: Disappearance of the starting aryl bromide is the primary endpoint.

Diagram 2: Synthetic Workflow (Graphviz)

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Caption: Optimized Buchwald-Hartwig workflow for generating N-aryl piperazine cores.

Protocol 2: In Vitro BBB Permeability Screening (PAMPA-BBB)

Before advancing to in vivo models, the Parallel Artificial Membrane Permeability Assay (PAMPA-BBB) provides a high-throughput estimation of passive brain penetration.

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Principle: Passive diffusion of a drug from a Donor well (pH 7.4) through an artificial lipid membrane (Porcine Brain Lipid) to an Acceptor well.[3]

Reagents:

- Lipid Solution: 20 mg/mL Porcine Brain Lipid extract in Dodecane (or Hexane/Dodecane mix).
- Donor Buffer: PBS (pH 7.4) or Prisma™ HT buffer.[4]
- Acceptor Buffer: PBS (pH 7.4) (Brain Sink Buffer).[4]
- Plate System: 96-well MultiScreen-IP (Donor) and MultiScreen Transport (Acceptor) plates (PVDF membrane, 0.45 µm).

Step-by-Step Methodology:

- Membrane Preparation:
  - Carefully pipette 4 µL of the Lipid Solution onto the PVDF membrane of the Acceptor plate (filter plate).
  - Caution: Avoid pipette tip contact with the membrane. Allow 5 mins for solvent evaporation/impregnation.
- Compound Preparation:
  - Prepare 10 mM stock of test compounds in DMSO.
  - Dilute to 50 µM in Donor Buffer (Final DMSO < 0.5%).
- Assembly:
  - Add 300 µL of diluted compound solution to the Donor plate (Bottom).
  - Add 200 µL of Acceptor Buffer to the Acceptor plate (Top/Filter).
  - Place the Acceptor plate on top of the Donor plate ("Sandwich").

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- Incubation:
  - Incubate at 25°C for 18 hours in a humidity-saturated chamber (to prevent evaporation).
- Analysis:
  - Separate plates.[4]
  - Quantify compound concentration in both Donor and Acceptor wells using UV-Vis Spectroscopy (Plate Reader) or LC-MS/MS.[3]
- Calculation: Calculate Effective Permeability (

) using the formula:
  - : Volume of Donor/Acceptor.
  - : Filter Area (

).
  - : Incubation time (s).

Data Interpretation:

Permeability Classification		Prediction
High (CNS +)	> 4.0	Likely to cross BBB
Uncertain	2.0 – 4.0	Moderate/Variable
Low (CNS -)	< 2.0	Poor CNS penetration

Comparative Data: Marketed Piperazine Drugs

The table below illustrates how the piperazine scaffold is utilized in successful CNS therapeutics, highlighting the balance between lipophilicity (LogP) and molecular weight.

Table 1: Physicochemical Profile of Key Piperazine CNS Agents

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Drug Name	Indication	Target Mechanism	MW (Da)	LogP (Calc)	Piperazine Role
Aripiprazole	Antipsychotic	D2 Partial Agonist	448.39	4.9	Linker & D2 Binding
Olanzapine	Antipsychotic	Multi-target (5-HT/DA)	312.43	2.8	Methylpiperazine side chain
Buspirone	Anxiolytic	5-HT1A Agonist	385.50	2.6	Pyrimidinyl-piperazine core
Vortioxetine	Antidepressant	SERT Inhibitor / 5-HT Modulator	298.40	3.9	Aryl-piperazine direct fusion
Clozapine	Antipsychotic	D4/5-HT2A Antagonist	326.82	3.2	Bridged piperazine system

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